

Essential Safety and Logistical Guidance for Handling DL-Cystine-d6

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Compound of Interest

Compound Name: DL-Cystine-d6

Cat. No.: B1459269

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents such as **DL-Cystine-d6**, a deuterated form of the amino acid DL-Cystine, are paramount for ensuring laboratory safety and environmental compliance. This document provides a comprehensive guide to the safe handling, necessary personal protective equipment (PPE), and appropriate disposal methods for **DL-Cystine-d6**. The safety protocols for **DL-Cystine-d6** are analogous to those for its non-labeled counterpart, DL-Cystine, as the primary chemical hazards are not altered by the stable isotope labeling.

Hazard Identification and Classification

DL-Cystine is classified as harmful if swallowed and may cause skin, eye, and respiratory irritation.[1][2][3] During combustion, it can produce hazardous byproducts, including carbon monoxide, carbon dioxide, nitrogen oxides, and sulfur oxides.[2][3]

Table 1: GHS Hazard Classification for DL-Cystine

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

Source: Carl ROTH Safety Data Sheet

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the last line of defense against chemical exposure. The following table outlines the recommended PPE for handling **DL-Cystine-d6**, based on standard laboratory safety protocols for hazardous chemicals.

Table 2: Recommended Personal Protective Equipment (PPE)

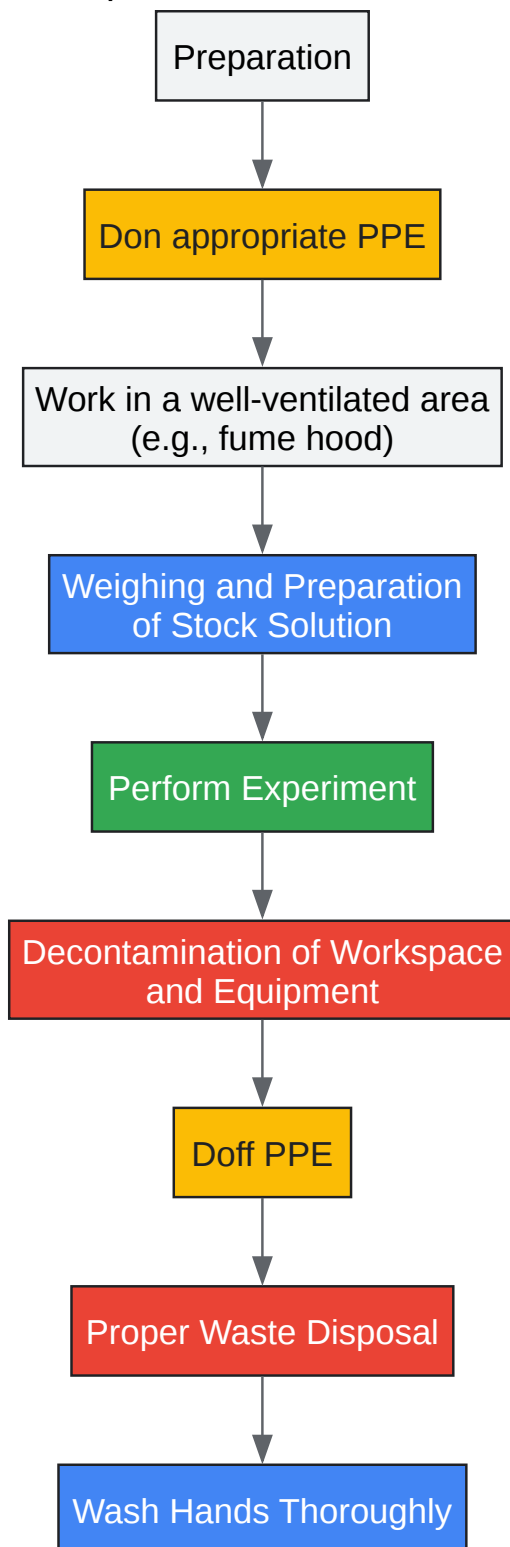
Body Part	PPE Item	Standard/Specification	Purpose
Hands	Chemical-resistant gloves	Disposable nitrile or neoprene gloves	To prevent skin contact. Change gloves frequently, especially after direct contact with the substance.
Eyes	Safety glasses with side shields or chemical splash goggles	ANSI Z87.1 compliant	To protect eyes from dust particles and splashes.
Face	Face shield	-	Recommended when there is a risk of splashing or dust generation.
Body	Laboratory coat	Full-length, buttoned	To protect skin and clothing from contamination.
Respiratory	Particulate respirator (e.g., N95)	NIOSH-approved	Necessary if handling procedures are likely to generate significant dust.
Feet	Closed-toe shoes	-	To protect feet from spills and falling objects.

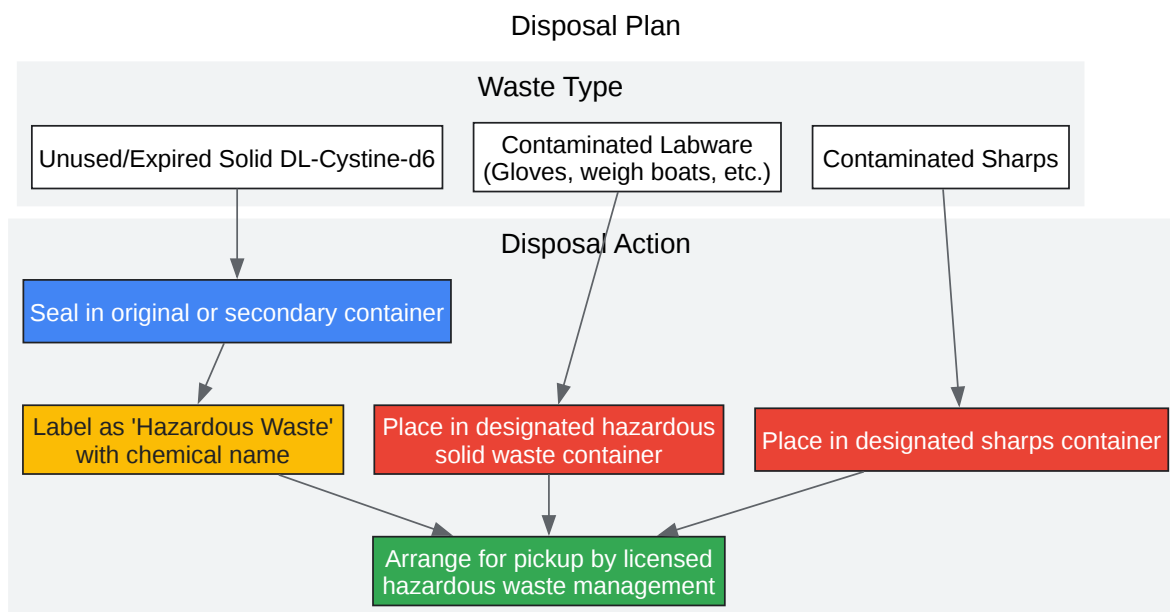
Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational workflow is crucial for minimizing exposure and ensuring the integrity of the experiment.

Diagram 1: Experimental Workflow for Handling **DL-Cystine-d6**

Experimental Workflow





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